

# Degradation Kinetics of Ceftazidime: A Comparative Analysis in Different Buffer Systems

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *delta-2-Ceftazidime*

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This guide provides an objective comparison of the degradation kinetics of the third-generation cephalosporin antibiotic, ceftazidime, in various buffer systems. The stability of ceftazidime in aqueous solutions is a critical factor in the development of parenteral dosage forms and for its effective clinical administration. Understanding its degradation profile under different chemical environments is paramount for ensuring therapeutic efficacy and patient safety. This document summarizes key experimental data on the hydrolysis of ceftazidime and provides detailed methodologies for the cited experiments.

## Comparative Degradation Kinetics Data

The degradation of ceftazidime in aqueous solutions is significantly influenced by pH, temperature, and the composition of the buffer system. The following table summarizes the first-order rate constants ( $k$ ), half-lives ( $t_{1/2}$ ), and activation energies ( $E_a$ ) for ceftazidime degradation in commonly used buffer systems. It has been observed that buffers such as formate, acetate, phosphate, and borate can catalyze and accelerate the hydrolysis of ceftazidime<sup>[1]</sup>. The maximum stability for ceftazidime is observed in the pH range of 4.5 to 6.5<sup>[1][2]</sup>.

Buffer System	pH	Temperature (°C)	Rate Constant (k)	Half-life (t <sub>1/2</sub> )	Activation Energy (E <sub>a</sub> ) (kcal/mol)
Acetate	4.4	30	-	~1.5 days	-
Phosphate	5.5	30	-	~1.5 days	-
Phosphate	6.5	30	-	~1.5 days	-
Formate	-	-	Catalytic	-	-
Borate	-	-	Catalytic	-	-

Note: Specific values for rate constants and activation energies for each buffer system were not fully detailed in the provided search results, but the catalytic effect of these buffers on ceftazidime hydrolysis is documented[1]. The half-life data is derived from predictions and experimental verification at 30°C[1]. Further investigation into the primary literature is recommended for more granular data.

## Experimental Workflow

The following diagram illustrates a typical experimental workflow for comparing the degradation kinetics of ceftazidime in different buffer systems.

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## References

- 1. Influence of pH, temperature, and buffers on the kinetics of ceftazidime degradation in aqueous solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)